



In-Depth Technical Guide: Ethyl 2-(benzylamino)-5-bromonicotinate

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CAS Number: 1186404-92-1[1][2][3]

This technical guide provides a summary of the available information on Ethyl 2-(benzylamino)-5-bromonicotinate, a compound of interest to researchers, scientists, and drug development professionals. While this molecule is available from commercial suppliers, detailed experimental protocols and biological activity data are not extensively documented in publicly available scientific literature.

Chemical and Physical Properties

Ethyl 2-(benzylamino)-5-bromonicotinate is a substituted nicotinic acid ester. Its key chemical and physical properties, primarily sourced from computational predictions, are summarized below.



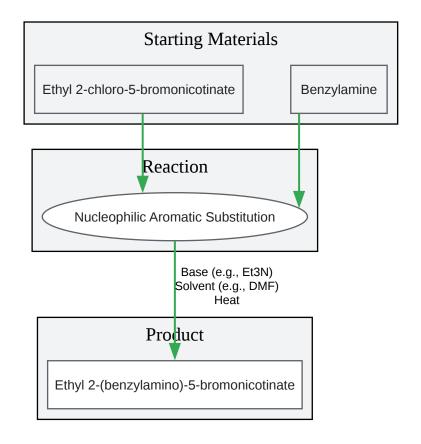
Property	Value	Source
Molecular Formula	C15H15BrN2O2	PubChem[4], ChemicalBook[2]
Molecular Weight	335.2 g/mol	PubChem[4], ChemicalBook[2]
IUPAC Name	ethyl 2-(benzylamino)-5- bromopyridine-3-carboxylate	PubChem[4]
Melting Point	69-71 °C (predicted)	ChemicalBook[2]
Boiling Point	405.2 ± 45.0 °C (predicted)	ChemicalBook[2]
Density	1.436 ± 0.06 g/cm ³ (predicted)	ChemicalBook[2]
SMILES	CCOC(=O)C1=C(N=CC(=C1)B r)NCC2=CC=CC=C2	PubChem[4]
InChI Key	LAJSBYOMUXYWBO- UHFFFAOYSA-N	PubChem[4]

Synthesis

A specific, detailed experimental protocol for the synthesis of **Ethyl 2-(benzylamino)-5-bromonicotinate** is not readily available in the reviewed literature. However, based on general principles of organic chemistry and synthetic routes for analogous compounds, a plausible synthetic pathway can be proposed. This typically involves the reaction of a di-substituted pyridine with benzylamine.

A generalized workflow for the synthesis of similar amino-substituted nicotinic esters is illustrated below. This diagram represents a logical chemical relationship and is not based on a specific published experimental protocol for this compound.





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Caption: Plausible synthetic route for **Ethyl 2-(benzylamino)-5-bromonicotinate**.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **Ethyl 2-(benzylamino)-5-bromonicotinate** are not described in the currently available scientific literature. Researchers interested in utilizing this compound would likely need to develop and optimize their own protocols based on standard organic synthesis techniques for similar chemical transformations, such as nucleophilic aromatic substitution.

Biological Activity and Signaling Pathways

There is no specific information available in the public domain regarding the biological activity or the signaling pathways associated with **Ethyl 2-(benzylamino)-5-bromonicotinate**. While related chemical structures, such as other brominated nicotinic acid derivatives, are mentioned as intermediates in the synthesis of compounds with potential anti-inflammatory or anti-cancer



properties, the biological profile of this specific molecule has not been characterized in the reviewed literature[5].

The lack of published data suggests that **Ethyl 2-(benzylamino)-5-bromonicotinate** may be a relatively novel compound or a chemical intermediate whose biological properties have not yet been explored or disclosed. Professionals in drug development may consider this compound as a scaffold for the synthesis of new chemical entities, which would then require extensive biological screening to determine any potential therapeutic effects.

Conclusion

Ethyl 2-(benzylamino)-5-bromonicotinate (CAS No. 1186404-92-1) is a known chemical compound with defined physical and chemical properties. However, there is a significant gap in the publicly available scientific literature regarding its specific synthesis protocols, biological activities, and potential applications in drug discovery and development. Further research would be necessary to elucidate its pharmacological profile and its potential as a lead compound or a key intermediate in the development of new therapeutic agents.

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